

Application Notes and Protocols: Preparation of Nitrazine Indicator Solution

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Compound of Interest

Compound Name: Nitrazine
CAS No.: 80155-82-4
Cat. No.: B1667657

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Application Notes

Nitrazine Yellow, also known as Phenaphthazine or Nitrazol Yellow, is a complex organic dye that functions as a sensitive pH indicator.^[1] It is widely utilized in various laboratory settings, including biochemistry, analytical chemistry, and medical diagnostics, for the visual determination of pH.^[1] The indicator is particularly useful for neutralization analyses and can be a valuable tool in quality control processes and the development of diagnostic tests.^{[1][2]}

The key characteristic of **Nitrazine** Yellow is its distinct color change from yellow in acidic conditions to blue in alkaline conditions over a narrow and near-neutral pH range.^{[3][4]} This transition occurs between pH 6.0 and 7.0, making it an excellent choice for monitoring pH in biological solutions and other systems that operate close to neutrality.^{[2][3]} The solution is typically prepared as a dilute aqueous solution from its powdered form, which appears as a light brown to brown solid.^{[1][3]} Proper storage of both the solid reagent and the prepared solution is crucial to maintain its stability and efficacy.^{[3][4]}

Quantitative Data Summary

The following table summarizes the key quantitative and physical properties of **Nitrazine Yellow** for laboratory use.

Property	Value	Source(s)
Synonyms	Phenaphthazine, Nitrazol Yellow, C.I. 14890	[1]
CAS Number	5423-07-4	[1][3]
Molecular Formula	C ₁₆ H ₈ N ₄ Na ₂ O ₁₁ S ₂	[1][3]
Molecular Weight	542.36 g/mol	[1][3]
Appearance	Light brown to brown powder	[1][3]
pH Indicator Range	6.0 - 7.0	[2][3]
Color Transition	pH < 6.0: Yellow pH 6.0 - 7.0: Transition pH ≈ 7.0: Greyish-Blue pH > 7.0: Blue / Violet	[2][3][4]
Solubility in Water	~10 mg/mL (may require sonication)	[3]
Solubility in DMSO	~50 mg/mL (requires sonication)	[3]
Storage (Solid)	Room temperature, in a dry, sealed container away from moisture.	[1][3]
Storage (Aqueous Solution)	-20°C: up to 1 month -80°C: up to 6 months (Aliquot to prevent freeze-thaw cycles)	[3]

Experimental Protocol: Preparation of 0.1% (w/v) Nitrazine Indicator Solution

Objective: To prepare 100 mL of a 0.1% (weight/volume) **Nitrazine** Yellow aqueous solution for use as a pH indicator.

Materials and Reagents:

- **Nitrazine** Yellow powder (Dye content $\geq 85\%$)[1]
- Distilled or deionized water
- 100 mL Class A volumetric flask
- Weighing balance (analytical, ± 0.001 g)
- Weighing paper or boat
- Spatula
- Magnetic stirrer and stir bar
- Optional: Ultrasonic water bath
- 0.22 μm sterile syringe filter and syringe (for biological applications)
- Labeled, sterile storage bottle (amber glass or opaque plastic recommended)

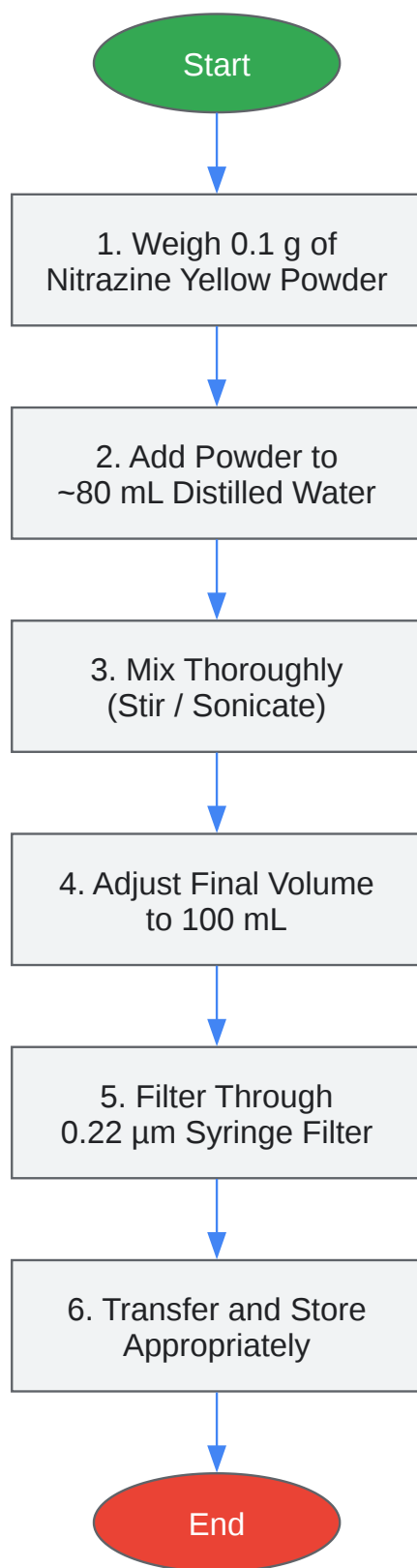
Procedure:

- **Safety First:** Before starting, put on appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and gloves.
- **Weighing the Reagent:** Carefully weigh 0.1 g of **Nitrazine** Yellow powder using an analytical balance.
- **Initial Dissolution:** Add the weighed powder to the 100 mL volumetric flask. Add approximately 80 mL of distilled water to the flask.
- **Mixing:** Place a magnetic stir bar in the flask and place it on a magnetic stirrer. Mix the solution until the powder is completely dissolved.

- Note: **Nitrazine** Yellow may require mechanical assistance to fully dissolve. If the solution remains cloudy or particles are visible after prolonged stirring, place the flask in an ultrasonic water bath for 5-10 minute intervals until the solution is clear.^[3]
- Adjusting to Final Volume: Once the solute is fully dissolved, carefully add distilled water to the volumetric flask until the bottom of the meniscus reaches the 100 mL calibration mark.
- Final Mixing: Cap the flask securely and invert it several times (10-15 times) to ensure the solution is homogeneous.
- Filtration (Recommended): For applications requiring high purity or sterility (e.g., cell culture, biochemical assays), filter the solution through a 0.22 μm syringe filter into the final sterile storage bottle.^[3] This step also removes any microparticulates that may not have dissolved.
- Storage: Tightly cap the storage bottle, label it clearly with the name ("**Nitrazine** Yellow Indicator Solution"), concentration (0.1%), preparation date, and your initials. For long-term storage, aliquot the solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C for up to one month or -80°C for up to six months.^[3] For short-term use, refrigeration at 4°C is acceptable for several days, but stability should be monitored.

Visualization of Experimental Workflow

The following diagram illustrates the step-by-step workflow for the preparation of the **Nitrazine** indicator solution.



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Caption: Workflow for the Preparation of **Nitrazine** Indicator Solution.

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